

AZD7624: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: AZD7624

Cat. No.: B1666237

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Abstract

AZD7624 is a potent and selective inhibitor of p38 mitogen-activated protein kinase alpha (p38 α MAPK), investigated for its anti-inflammatory properties, particularly in the context of chronic obstructive pulmonary disease (COPD). Developed for inhaled administration, **AZD7624** was designed to exert localized effects within the lungs, thereby minimizing systemic exposure and potential side effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, and key experimental data related to **AZD7624**. Detailed methodologies for relevant assays are also presented to facilitate further research and understanding of this compound and its mechanism of action.

Chemical Structure and Properties

AZD7624 is a synthetic, small-molecule inhibitor with a complex chemical structure. Its identity is well-defined by its IUPAC name, CAS number, and other chemical identifiers.

Table 1: Chemical Identification of **AZD7624**

Identifier	Value
IUPAC Name	N-cyclopropyl-3-fluoro-4-methyl-5-(3-((1-(2-(2-(methylamino)ethoxy)phenyl)cyclopropyl)amino)-2-oxopyrazin-1(2H)-yl)benzamide[1]
CAS Number	1095004-78-6[1]
Chemical Formula	C27H30FN5O3[1]
Molecular Weight	491.57 g/mol [1]
SMILES String	<chem>C1CC1NC(C2=CN(C3=C(C)C(F)=CC(C(NC4CC4)=O)=C3)C(=O)N=C2)=C5C=CC=C5OCCN</chem>
InChI Key	NNKPHNTWNILINE-UHFFFAOYSA-N[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **AZD7624**, such as melting point, boiling point, and pKa, are not extensively available in the public domain. However, its formulation for inhalation suggests properties suitable for aerosolization and deposition in the lungs.

Table 2: Physicochemical Properties of **AZD7624**

Property	Value
Melting Point	Data not publicly available
Boiling Point	Data not publicly available
pKa	Data not publicly available
Solubility	Soluble in Acetonitrile and Methanol.

Pharmacological Properties

AZD7624 is a highly potent and selective inhibitor of p38 α MAPK, a key enzyme in the inflammatory cascade.

Mechanism of Action

AZD7624 exerts its anti-inflammatory effects by inhibiting the kinase activity of p38 α MAPK. This enzyme is a critical component of a signaling pathway that responds to cellular stress and inflammatory stimuli, such as lipopolysaccharide (LPS). By blocking p38 α , **AZD7624** prevents the downstream phosphorylation of various substrates, including other kinases and transcription factors, which are responsible for the production of pro-inflammatory cytokines like tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6).

Potency and Selectivity

AZD7624 demonstrates high potency against p38 α MAPK and selectivity over other p38 isoforms.

Table 3: In Vitro Potency and Selectivity of **AZD7624**

Target	Assay	Potency (pIC50)
p38 α MAPK	Enzyme activity assay	10.0[2]
p38 β MAPK	Enzyme activity assay	15-fold less potent than p38 α [2]
p38 γ MAPK	Enzyme activity assay	>10,000-fold less potent than p38 α [2]
p38 δ MAPK	Enzyme activity assay	>10,000-fold less potent than p38 α [2]
LPS-induced TNF- α release (human alveolar macrophages)	Cell-based assay	9.2[2]
LPS-induced IL-6 release (human alveolar macrophages)	Cell-based assay	8.8[2]
LPS-induced TNF- α release (human mononuclear cells)	Cell-based assay	8.4[3]
LPS-induced TNF- α release (human whole blood)	Cell-based assay	8.1[3]

Pharmacokinetics

AZD7624 was developed for inhaled delivery to achieve high concentrations in the lungs with minimal systemic exposure.

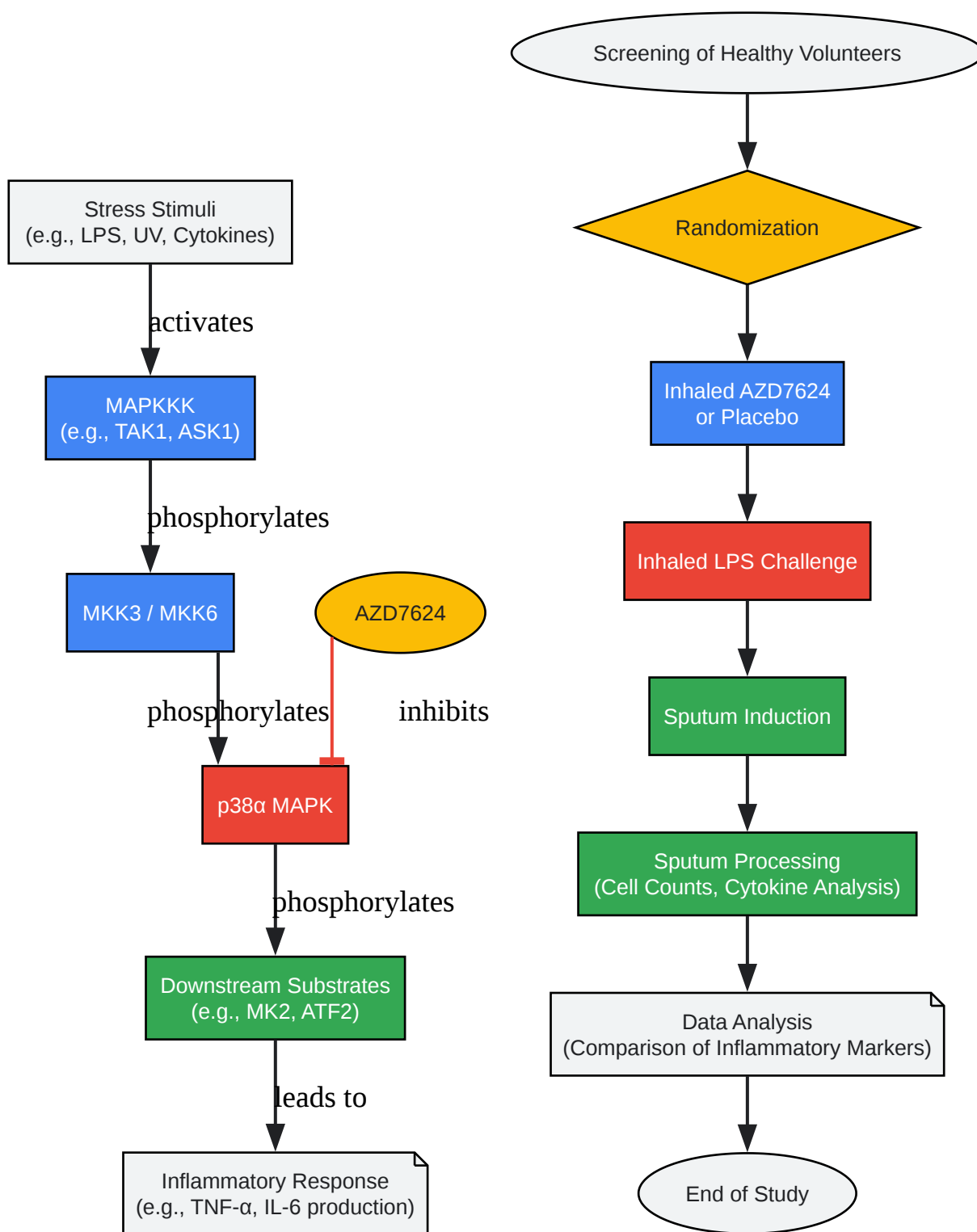
Table 4: Pharmacokinetic Parameters of **AZD7624**

Parameter	Value
Route of Administration	Inhaled[4]
Tmax (Time to maximum plasma concentration)	Rapid absorption[4]
Terminal Half-life (in healthy volunteers)	34 to 72 hours (dose-dependent)[4]

Signaling Pathway and Experimental Workflows

p38 MAPK Signaling Pathway

The p38 MAPK signaling cascade is a key pathway in the cellular response to stress and inflammation. **AZD7624** targets p38 α within this pathway.



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